

Technical Guide: Thermodynamic Architecture & Volatility of (S)-2-Methylbutyl Acetate

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Compound of Interest

Compound Name: (S)-2-Methylbutyl acetate

CAS No.: 6493-92-1

Cat. No.: B149018

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Executive Summary

(S)-2-Methylbutyl acetate (CAS 6493-92-1 for the S-enantiomer; CAS 624-41-9 for the racemate) is a branched-chain ester critical to the flavor and fragrance industries. Unlike its achiral isomer n-amyl acetate, this molecule possesses a chiral center at the C2 position, conferring distinct olfactory characteristics—often described as "sweeter" and "more ripe" than the racemate.

This guide provides a rigorous analysis of the thermodynamic properties governing its volatility. Understanding these parameters is essential for predicting "bloom" in fragrances, release rates in pheromone dispensers (where it acts as an aggregation pheromone component for Coleoptera species), and separation efficiency in downstream processing.

Molecular Architecture & Stereochemistry

The volatility of **(S)-2-methylbutyl acetate** is dictated by its molecular weight (130.19 g/mol) and the intermolecular forces acting upon its ester functionality. While the boiling point and vapor pressure of the (S)-enantiomer and the racemate are identical in an achiral environment

(The Principle of Enantiomeric Equivalence), their interaction with chiral biological receptors differs significantly.

- IUPAC Name: **(S)-2-Methylbutyl acetate**
- SMILES: CCCCOC(=O)C
- Key Structural Feature: The branching at the C2 position reduces intermolecular surface area contact compared to linear isomers, slightly increasing volatility relative to n-amyl acetate.

Thermodynamic Property Profile

The following data aggregates experimental values and high-confidence estimates. Note that for bulk thermodynamic properties (BP, VP, Density), data for the racemate is applicable to the pure (S)-enantiomer.

Table 1: Physicochemical & Thermodynamic Data

Property	Value	Conditions	Method/Source
Boiling Point ()	138.0 °C (411 K)	@ 741 mmHg	Experimental [1]
Vapor Pressure ()	6.34 - 7.85 mmHg	@ 25 °C	Static Method [2, 3]
Density ()	0.876 g/mL	@ 25 °C	Pycnometry [4]
Refractive Index ()	1.401	@ 20 °C	Refractometry [4]
Enthalpy of Vaporization ()	~39.94 kJ/mol	Standard Conditions	Joback Estimation [5]
Flash Point	35 °C (95 °F)	Closed Cup	Experimental [3]
LogP (Octanol/Water)	2.12	-	Partition Coeff. [4]

“

Analyst Note: The enthalpy of vaporization (

) is the energy barrier to volatility. A value of ~40 kJ/mol indicates moderate volatility, typical of "middle notes" in perfumery, allowing for a sustained release profile over 2-4 hours on skin.

Volatility Dynamics & Phase Equilibrium

Vapor Pressure Behavior

The vapor pressure (

) of **(S)-2-methylbutyl acetate** follows the Antoine Equation relationship. While specific constants for the pure (S)-enantiomer are rare in open literature, the behavior closely mirrors the racemate.

Antoine Equation Form:

(Where

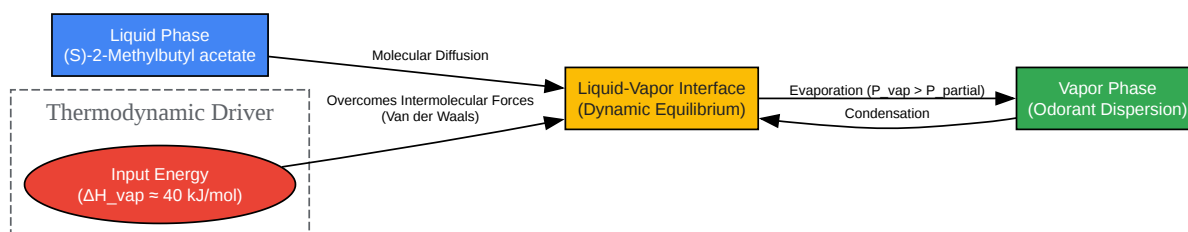
is in mmHg and

is in Celsius)

For the 2-methylbutyl acetate isomer, the vapor pressure curve indicates a volatile liquid that readily forms a combustible vapor-air mixture at ambient temperatures (Flash point: 35 °C).

Graphviz Diagram: Volatility & Phase Transition Logic

The following diagram illustrates the thermodynamic pathway from liquid phase to vapor phase, highlighting the critical energy inputs.



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Figure 1: Thermodynamic pathway of evaporation.[1] The enthalpy of vaporization (

) acts as the energetic gatekeeper for the transition from liquid bulk to the vapor phase.

Experimental Protocol: Static Vapor Pressure Determination

To validate the volatility of a specific lot of **(S)-2-methylbutyl acetate**, a Static Method (based on OECD Guideline 104) is the gold standard. This method eliminates errors from dynamic distillation (e.g., bumping) and is suitable for liquids with

between 10 Pa and 100 kPa.

Protocol 1: Static Manometric Method

Objective: Determine the absolute vapor pressure of **(S)-2-methylbutyl acetate** at 25 °C.

Apparatus:

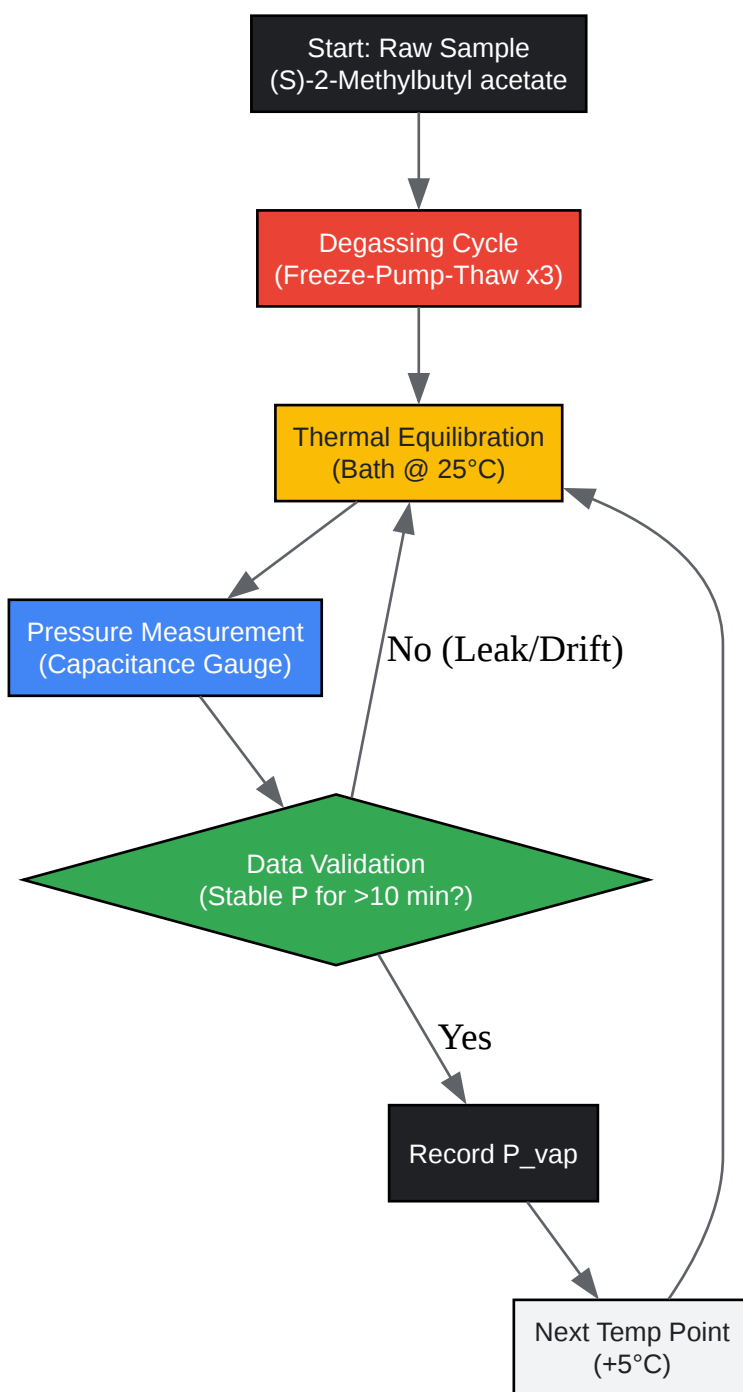
- Thermostated bath (Control accuracy ± 0.02 °C).
- Glass sample vessel (U-tube or bulb) connected to a vacuum line.
- Capacitance diaphragm gauge (High precision pressure sensor).
- Vacuum pump (Turbomolecular or high-performance rotary vane).

Step-by-Step Methodology:

- Sample Preparation:
 - Load 5-10 mL of **(S)-2-methylbutyl acetate** into the glass sample vessel.
 - Crucial Step (Degassing): The sample must be degassed to remove dissolved air, which would artificially inflate pressure readings. Freeze the sample with liquid nitrogen, pump the headspace to vacuum, then thaw. Repeat this "Freeze-Pump-Thaw" cycle at least 3 times until no bubbles release upon thawing.
- Equilibration:
 - Immerse the sample vessel in the thermostated bath set to 25.0 °C.
 - Allow the system to reach thermal equilibrium (typically 30-60 minutes). Monitor the pressure gauge; the reading should stabilize and remain constant for at least 10 minutes.
- Measurement:

- Record the pressure ().
- Since the system was degassed, .
- Temperature Sweep (Optional but Recommended):
 - Increase bath temperature in 5 °C increments (e.g., 25, 30, 35, 40 °C).
 - Record pressure at each step to generate data for fitting the Antoine Equation.

Graphviz Diagram: Static Measurement Workflow



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Figure 2: Operational workflow for the Static Vapor Pressure Measurement method (OECD 104 compliant).

Applications in Formulation & Synthesis[7]

Fragrance Release (The "Bloom")

The vapor pressure of ~7 mmHg at 25 °C places **(S)-2-methylbutyl acetate** in the "top-to-middle" note category.

- Mechanism: Upon application, the body heat (37 °C) increases the vapor pressure significantly (estimated >12 mmHg), causing a rapid initial release ("bloom") of the fruity, apple-like character.
- Chiral Impact: The (S)-isomer binds more effectively to specific olfactory receptors, lowering the odor detection threshold compared to the racemate. This allows formulators to use less mass for the same sensory impact.

Pheromone Dispersion Modeling

For agricultural applications (e.g., beetle traps), the release rate (

) from a dispenser is zero-order when liquid remains.

- Equation:

- Where

is the diffusion coefficient,

is the permeation area, and

is the diffusion path length.

- Implication: Because

is temperature-dependent, dispensers must be calibrated using the enthalpy of vaporization data to predict lifetime in field conditions (e.g., hot summer days vs. cool nights).

References

- NIST Chemistry WebBook. 2-Methylbutyl acetate Thermophysical Properties. National Institute of Standards and Technology. [Link](#)

- Haz-Map.2-Methylbutyl acetate: Occupational Health Data.[2] National Library of Medicine. [Link](#)
- ChemicalBook.2-Methylbutyl acetate Properties and Safety.[Link](#)
- PubChem.2-Methylbutyl Acetate Compound Summary (CID 12209). National Center for Biotechnology Information. [Link](#)
- Cheméo.Chemical Properties of 1-Butanol, 2-methyl-, acetate. (Joback Method Estimates). [Link](#)

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Sources

- 1. Absolute Saturation Vapor Pressures of Three Fatty Acid Methyl Esters around Room Temperature - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/12209/)]
- 2. 2-Methylbutyl Acetate | C₇H₁₄O₂ | CID 12209 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/2-Methylbutyl-acetate)]
- To cite this document: BenchChem. [Technical Guide: Thermodynamic Architecture & Volatility of (S)-2-Methylbutyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b149018/docs#technical-guide-thermodynamic-architecture-volatility-of-s-2-methylbutyl-acetate>]

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